

Technical Guide: 2-Methyl-2-morpholin-4-ylpropanoic Acid Sodium Salt

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Compound of Interest

Compound Name: Sodium 2-methyl-2-morpholin-4-ylpropanoate

CAS No.: 873458-53-8

Cat. No.: B1387185

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Part 1: Chemical Identity & Physicochemical Profile

Core Identity

This compound is a sterically hindered, non-natural amino acid derivative. Structurally, it consists of a propanoic acid backbone with a gem-dimethyl group at the

-position, where the amino group is part of a morpholine ring.

Property	Value / Description
IUPAC Name	Sodium 2-methyl-2-(morpholin-4-yl)propanoate
Common Synonyms	2-Morpholinoisobutyric acid Na salt; -Dimethylmorpholine-4-acetic acid Na salt
CAS Number (Free Acid)	87439-10-9
CAS Number (HCl Salt)	375397-37-8
Molecular Formula	
Molecular Weight	~195.19 g/mol (Sodium Salt); 173.21 g/mol (Free Acid)
Solubility	High in Water, Methanol; Low in non-polar solvents (Hexane, Toluene)
pKa (Calculated)	(COOH) 2.5–3.0; (Morpholine N) 6.5–7.0

Physicochemical Behavior[2]

- Gem-Dimethyl Effect: The two methyl groups at the -carbon introduce significant steric bulk. This restricts the rotation of the carboxylate and the morpholine ring, favoring specific conformations (Thorpe-Ingold effect). This is a critical feature for drug design, as it can lock bio-active conformations and improve metabolic stability by blocking -proton abstraction.
- Zwitterionic Nature: In its free acid form, the molecule exists as a zwitterion (internal salt) between the basic morpholine nitrogen and the acidic carboxylate. The sodium salt form

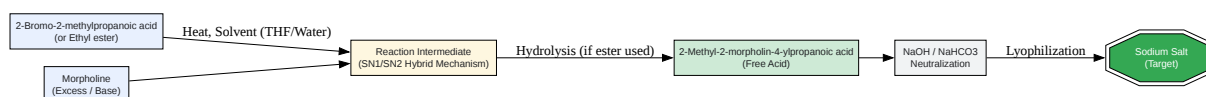
effectively "masks" the carboxylic acid, rendering the molecule basic and highly water-soluble.

- **Hygroscopicity:** As a sodium salt of a small organic acid, the compound is hygroscopic. It must be stored in a desiccator to prevent deliquescence, which complicates precise weighing.

Part 2: Synthetic Pathways & Production

The synthesis of 2-methyl-2-morpholin-4-ylpropanoic acid typically involves a nucleophilic substitution reaction. The steric hindrance of the gem-dimethyl group requires specific conditions to prevent elimination side reactions.

Synthesis Workflow (Graphviz)



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Figure 1: Synthetic pathway for the production of the sodium salt from bromoisobutyric acid precursors.

Detailed Synthesis Protocol

Objective: Synthesis of 2-methyl-2-morpholin-4-ylpropanoic acid (Free Acid) followed by salt formation.

Reagents:

- -Bromoisobutyric acid (1.0 eq)
- Morpholine (2.5 eq) – Acts as both nucleophile and proton scavenger.
- Solvent: Toluene or THF (for ester route) or Water (for direct acid route).

Step-by-Step Methodology:

- Nucleophilic Substitution: Dissolve

-bromoisobutyric acid in water (or suitable solvent). Add morpholine dropwise while maintaining temperature at 0–5°C to control exotherm.
- Reflux: Heat the mixture to reflux (80–100°C) for 4–6 hours. The steric bulk of the gem-dimethyl group slows the

attack; the reaction may proceed with partial

character.
- Workup (Free Acid):
 - Cool the solution.
 - Adjust pH to the isoelectric point (approx pH 5–6).
 - Extract unreacted morpholine with organic solvent (e.g., Ether) if possible, or use ion-exchange chromatography for purification.
 - Crystallize the zwitterionic free acid from Ethanol/Acetone.
- Salt Formation:
 - Dissolve the purified free acid in a stoichiometric amount of 1.0 M NaOH.
 - Stir for 30 minutes.
 - Lyophilize (Freeze-dry) the solution to obtain the sodium salt as a white, free-flowing powder. Note: Avoid rotary evaporation with heat, as it may form a gum.

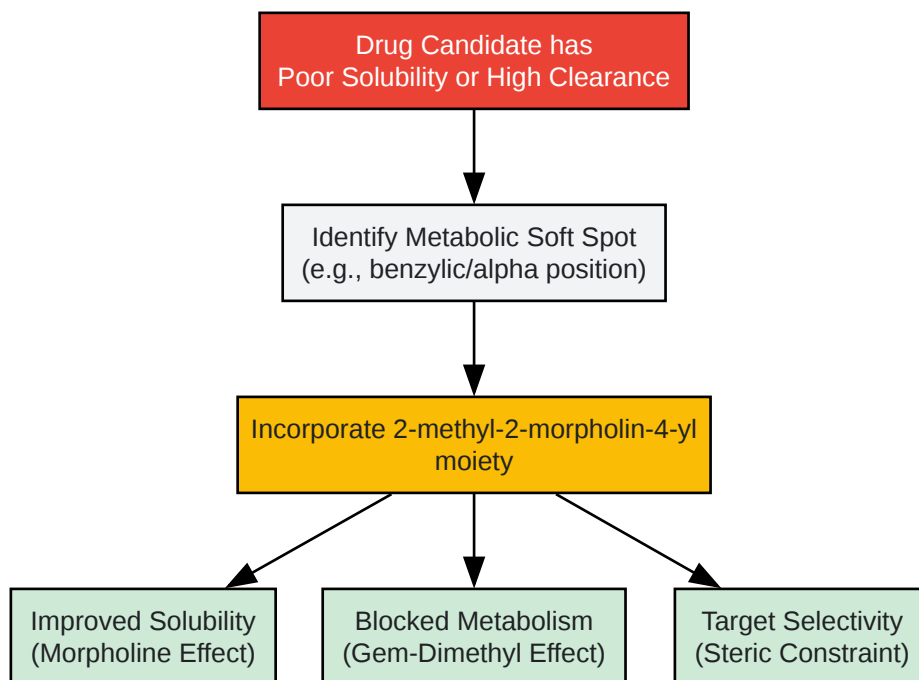
Part 3: Applications in Drug Discovery

This molecule is a "Privileged Structure" in medicinal chemistry. It is rarely the active pharmacophore itself but serves as a critical modulator of physicochemical properties.

Strategic Utility

Feature	Mechanism of Action	Benefit in Drug Design
Solubility Enhancement	The morpholine ring is highly polar and forms hydrogen bonds.	Increases aqueous solubility of lipophilic drugs (LogP reduction).
Metabolic Blockade	The gem-dimethyl group (-methylation) removes abstractable protons.	Prevents metabolic degradation (e.g., by CYP450) at the -carbon, extending half-life ().
Conformational Lock	Thorpe-Ingold Effect.	Restricts the flexibility of the linker, reducing the entropy penalty upon binding to a target protein.

Decision Logic for Usage (Graphviz)



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Figure 2: Decision logic for incorporating the 2-methyl-2-morpholin-4-yl moiety into a lead compound.

Part 4: Analytical Protocols & Quality Control

To ensure the integrity of the sodium salt, specifically distinguishing it from the free acid or HCl salt, the following protocols are mandatory.

High-Performance Liquid Chromatography (HPLC) Method

The lack of a strong chromophore (only the carboxylate and morpholine ring) makes UV detection at standard 254 nm weak. Use 210 nm or CAD (Charged Aerosol Detection).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: 10 mM Ammonium Formate (pH 4.0).
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Gradient: 5% B to 60% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm.
- Expected Retention: Early eluting due to high polarity.

Titration Assay (Sodium Content Verification)

Since the compound is a sodium salt of a weak acid, it acts as a weak base.

- Dissolve 100 mg of the substance in 30 mL of deionized water.
- Titrate with 0.1 N HCl using a potentiometric titrator.
- Endpoint: Look for the inflection point corresponding to the protonation of the carboxylate (

) and the morpholine nitrogen (

).

- Calculation:

Part 5: Handling and Safety

- Storage: Store at +2°C to +8°C. The sodium salt is hygroscopic; keep under inert gas (Nitrogen/Argon) if possible.
- Safety: Irritant. Avoid inhalation. The morpholine moiety can form nitroso-morpholine (a carcinogen) if exposed to nitrosating agents (e.g., nitrites). Do not use with sodium nitrite in acidic media.

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